

Active Compounds in Celastrus angulatus

Extract: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Angulatin E*

Cat. No.: B15140883

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Celastrus angulatus, a perennial vine native to China, has a long history of use in traditional medicine and as a natural insecticide.[1] Modern phytochemical investigations have revealed a wealth of bioactive compounds within the plant's extracts, primarily concentrated in the root bark. This technical guide provides an in-depth overview of the core active compounds isolated from *Celastrus angulatus*, their biological activities, the experimental protocols for their study, and the signaling pathways through which they exert their effects. The primary focus is on the sesquiterpenoid constituents, which form the most abundant and pharmacologically significant class of compounds in this species.

Core Active Compounds: Sesquiterpenoids with a β -Dihydroagarofuran Skeleton

The most prominent active constituents of *Celastrus angulatus* are a class of sesquiterpenoid polyol esters built upon a β -dihydroagarofuran scaffold.[2][3] These compounds, including various angulatins and celangulins, are responsible for the potent insecticidal and antitumor properties of the extract. Other classes of compounds present include diterpenoids, triterpenoids, flavonoids, alkaloids, and phenolic compounds.[4]

Quantitative Bioactivity Data

The following tables summarize the reported insecticidal and cytotoxic activities of representative sesquiterpenoids isolated from *Celastrus angulatus* and related species.

Table 1: Insecticidal Activity of *Celastrus angulatus* Sesquiterpenoids against *Mythimna separata*

Compound	KD ₅₀ (µg/g)	Reference
NW37	252.3	[2]
Celangulin V	-	[1]
Compound 1 (from Wu et al., 2001)	-	[1]
Compound 2 (from Wu et al., 2001)	-	[1]
Compound 3 (from Wu et al., 2001)	-	[1]
Compound 4 (from Wu et al., 2001)	-	[1]
Compound 5 (from Wu et al., 2001)	-	[1]

Note: Specific KD₅₀ values for all listed compounds were not available in the searched literature. The table indicates compounds with demonstrated insecticidal activity.

Table 2: Cytotoxic Activity of Sesquiterpenoids from *Celastrus* Species

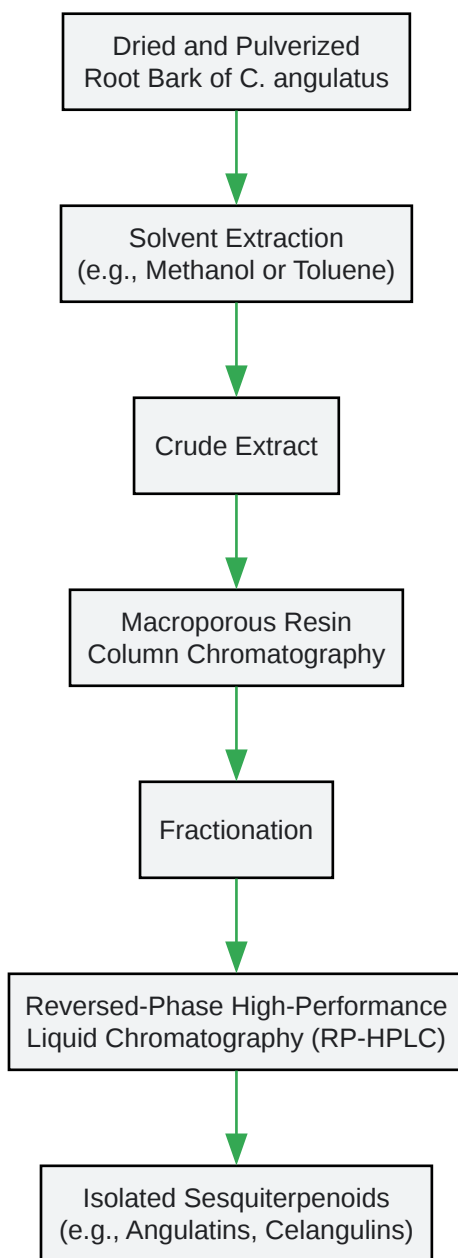
Compound/Extract	Cell Line(s)	IC ₅₀ (μM)	Reference
β-dihydroagarofuran sesquiterpenes (from <i>C. orbiculatus</i>)	HCT-116, HL-60, K562	-	[5]
Compound 4 (from <i>C. orbiculatus</i>)	HCT-116, HL-60, K562	3.61, 17.13, 10.15	[5]
MD-6 (from <i>Maytenus dhofarensis</i>)	MCF-7, PC9, C4-2B	31.02, 17.58, 42.19	[5]
Compound 1 (from a synthetic study)	10 different cancer cell lines	3.10 - 11.32	[6]
Compound 6 (from a synthetic study)	16 different cancer cell lines	2.54 - 9.79	[6]

Note: This table includes data from the closely related species *Celastrus orbiculatus* and other sources to provide a broader context for the cytotoxic potential of this class of compounds, as comprehensive data for *C. angulatus* itself is limited in the available search results.

Experimental Protocols

Extraction and Isolation of Sesquiterpenoids

A general workflow for the extraction and isolation of sesquiterpenoids from *Celastrus angulatus* root bark is depicted below. This process typically involves solvent extraction followed by chromatographic separation.



[Click to download full resolution via product page](#)

Caption: Workflow for the extraction and isolation of sesquiterpenoids.

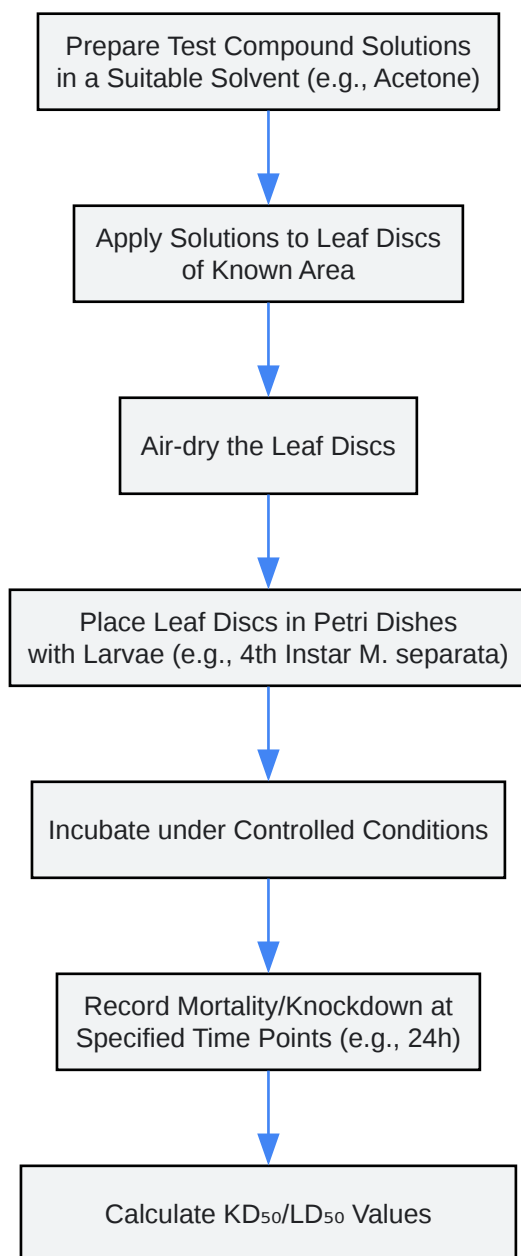
Detailed Methodology:

- Extraction: The dried and powdered root bark of *Celastrus angulatus* is extracted with a suitable organic solvent, such as methanol or toluene, typically under reflux conditions.

- **Concentration:** The resulting extract is concentrated under reduced pressure to yield a crude extract.
- **Preliminary Fractionation:** The crude extract is often subjected to preliminary fractionation using techniques like macroporous resin column chromatography.
- **Fine Separation:** Further purification of the fractions is achieved through repeated column chromatography, often including reversed-phase high-performance liquid chromatography (RP-HPLC), to yield pure sesquiterpenoid compounds.[\[7\]](#)

Insecticidal Bioassay (Leaf Disc Method)

This method is commonly used to evaluate the insecticidal activity of isolated compounds against lepidopteran larvae, such as *Mythimna separata*.



[Click to download full resolution via product page](#)

Caption: Workflow for the insecticidal bioassay using the leaf disc method.

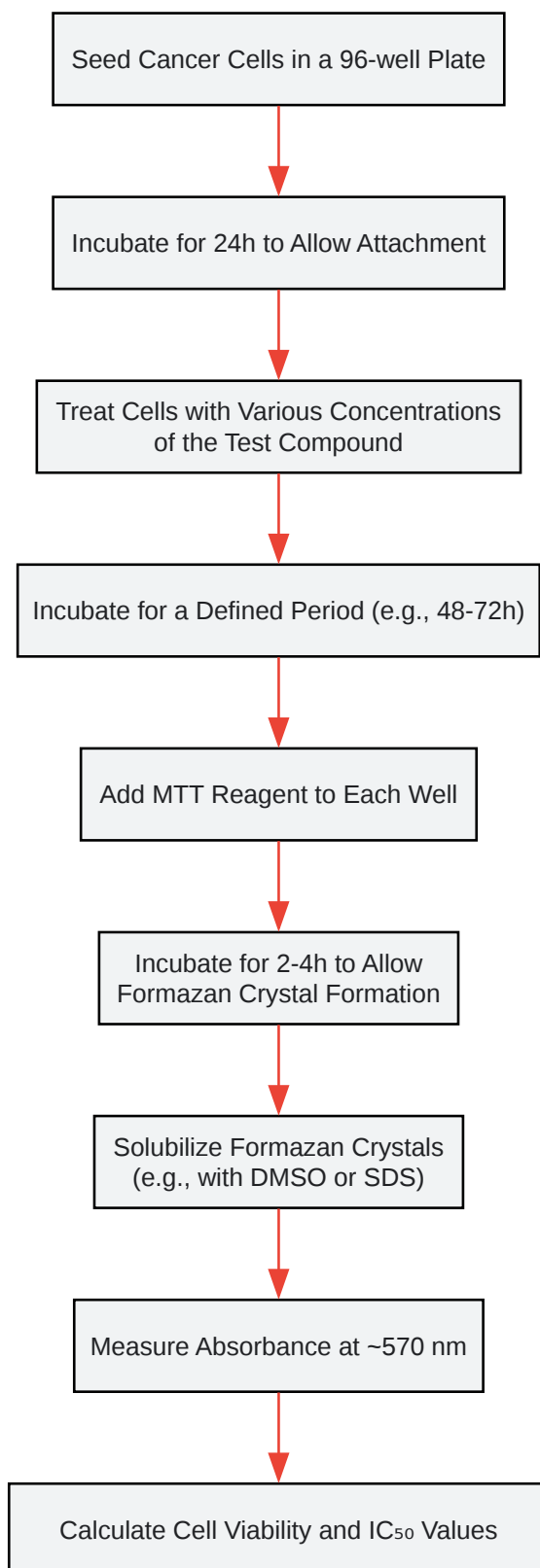
Detailed Methodology:

- Preparation of Test Solutions: The isolated compounds are dissolved in a suitable solvent, such as acetone, to prepare a series of concentrations.

- **Treatment of Leaf Discs:** Leaf discs of a specific diameter are uniformly treated with the test solutions. Control discs are treated with the solvent alone.
- **Exposure:** The treated leaf discs are placed in petri dishes containing the test insects (e.g., fourth-instar larvae of *Mythimna separata*).
- **Observation:** The number of dead or moribund insects is recorded at regular intervals (e.g., 24, 48, and 72 hours).
- **Data Analysis:** The lethal dose 50 (LD₅₀) or knockdown dose 50 (KD₅₀) is calculated using probit analysis.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of compounds on cancer cell lines.



[Click to download full resolution via product page](#)

Caption: Workflow for the MTT cytotoxicity assay.

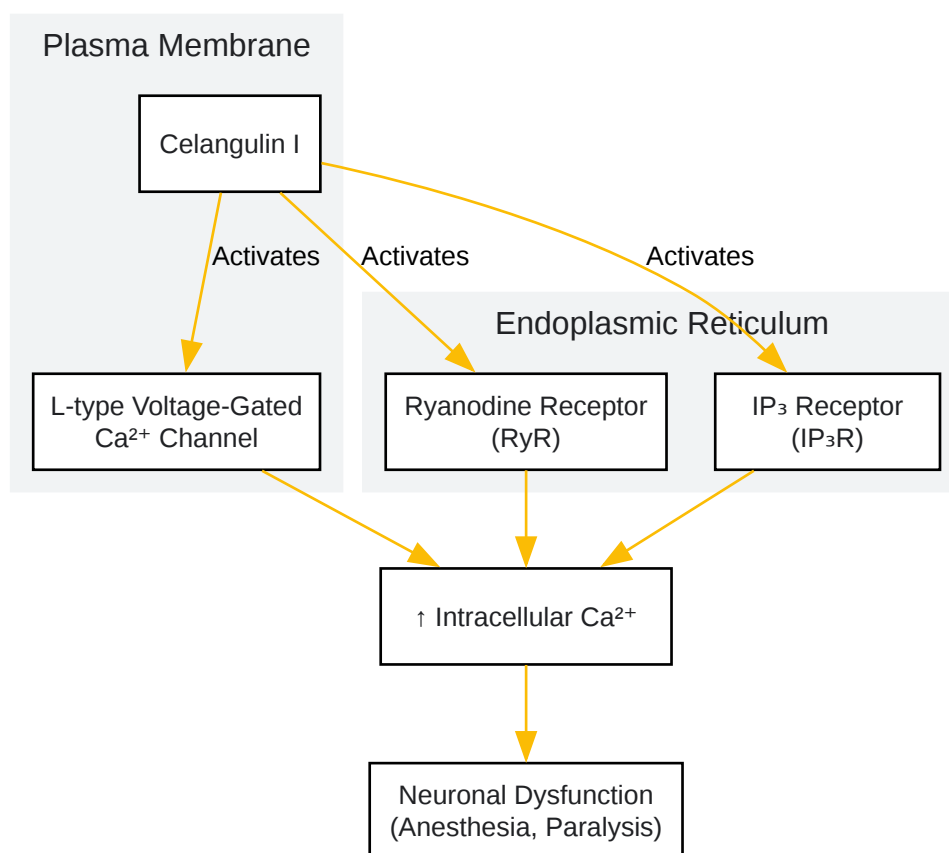
Detailed Methodology:

- **Cell Seeding:** Cancer cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with a range of concentrations of the test compound and incubated for a specific period (e.g., 48 or 72 hours).
- **MTT Addition:** After the incubation period, MTT solution is added to each well, and the plate is incubated for a further 2-4 hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** A solubilizing agent (e.g., DMSO or SDS) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting colored solution is measured using a microplate reader at a wavelength of approximately 570 nm.
- **Data Analysis:** The percentage of cell viability is calculated relative to untreated control cells, and the half-maximal inhibitory concentration (IC_{50}) is determined.

Signaling Pathways and Mechanisms of Action

Insecticidal Activity: Modulation of Calcium Signaling

The insecticidal action of celangulins, a prominent group of sesquiterpenoids in *Celastrus angulatus*, is attributed to their ability to disrupt calcium homeostasis in insect neurons. Specifically, Celangulin I has been shown to modulate calcium channels.



[Click to download full resolution via product page](#)

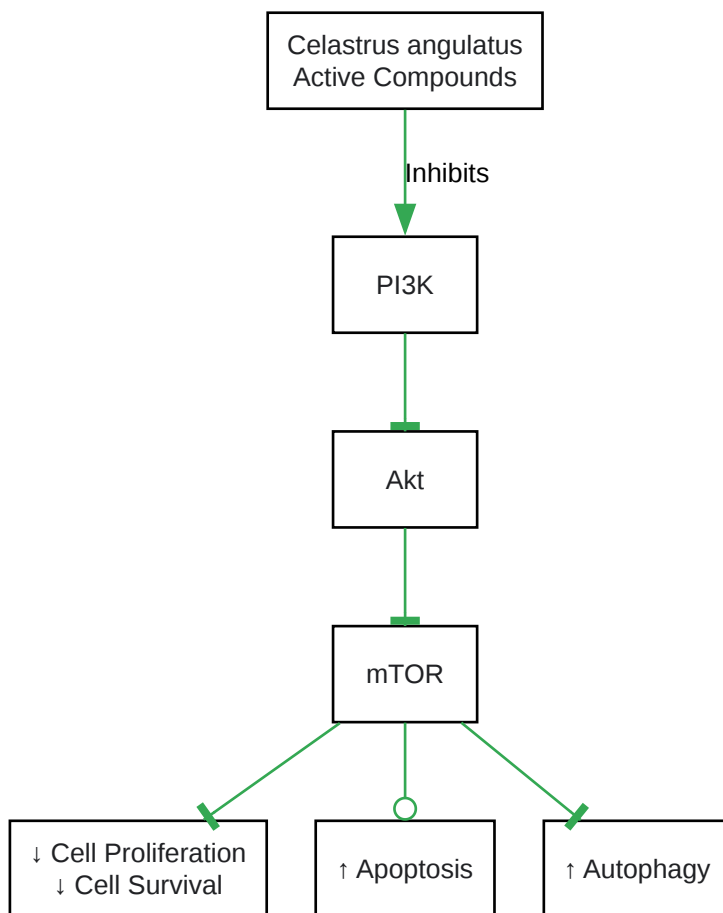
Caption: Proposed mechanism of Celangulin I-induced neurotoxicity in insects.

This disruption of calcium signaling leads to neuronal hyperexcitability, paralysis, and ultimately, the death of the insect.

Antitumor Activity: Induction of Apoptosis and Cell Cycle Arrest

Extracts from *Celastrus* species have demonstrated significant antitumor activity, primarily through the induction of apoptosis (programmed cell death) and cell cycle arrest. While much of the detailed mechanistic work has been conducted on extracts from the related species *Celastrus orbiculatus*, the similar chemical profiles suggest that the active compounds from *Celastrus angulatus* likely act through comparable pathways. Key signaling pathways implicated in the antitumor effects of *Celastrus* extracts include the PI3K/Akt/mTOR and MAPK pathways.

PI3K/Akt/mTOR Pathway Inhibition

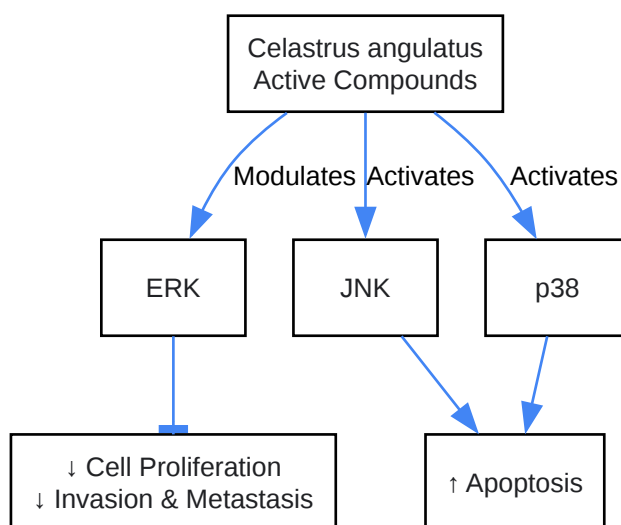


[Click to download full resolution via product page](#)

Caption: Inhibition of the PI3K/Akt/mTOR pathway by Celastrus compounds.

Inhibition of this pathway disrupts critical cellular processes that promote cancer cell growth and survival, leading to apoptosis and autophagy.[8][9]

MAPK Pathway Modulation



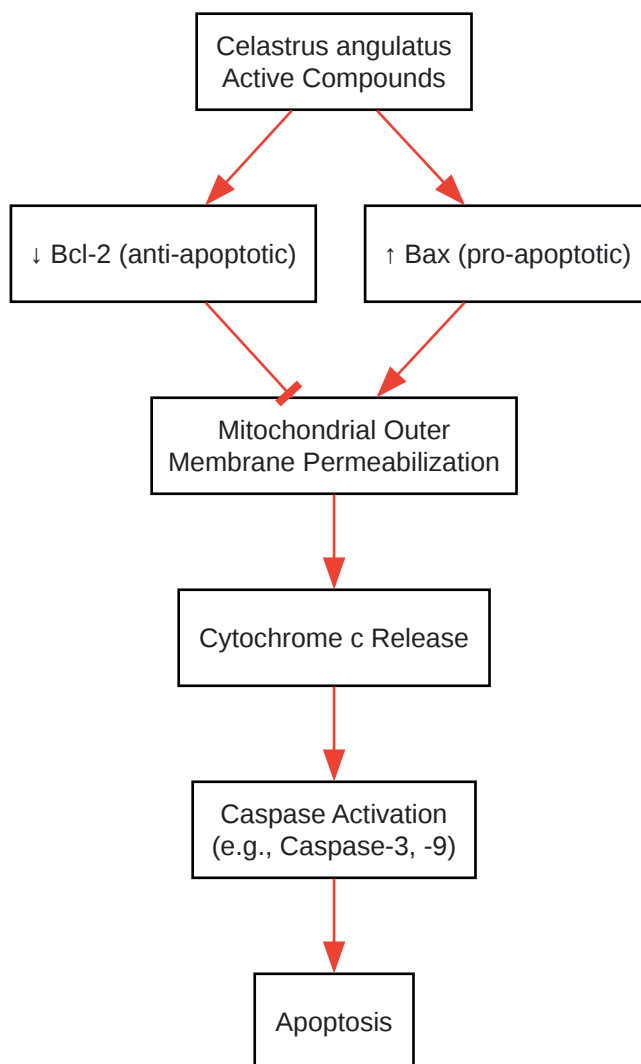
[Click to download full resolution via product page](#)

Caption: Modulation of the MAPK signaling pathway by Celastrus compounds.

Modulation of the MAPK pathway, including the activation of JNK and p38 and the inhibition of ERK, contributes to the pro-apoptotic and anti-metastatic effects of Celastrus compounds.[10]

Apoptosis Induction

The induction of apoptosis by Celastrus compounds involves the regulation of key apoptotic proteins, including the Bcl-2 family and caspases.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Five new insecticidal sesquiterpenoids from Celastrus angulatus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A New Insecticidal Sesquiterpene Ester from Celastrus Angulatus - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Compounds From Celastraceae Targeting Cancer Pathways and Their Potential Application in Head and Neck Squamous Cell Carcinoma: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Simultaneous identification of multiple celangulins from the root bark of Celastrus angulatus using high-performance liquid chromatography-diode array detector-electrospray ionisation-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Celastrus orbiculatus extract triggers apoptosis and autophagy via PI3K/Akt/mTOR inhibition in human colorectal cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Celastrus orbiculatus extract triggers apoptosis and autophagy via PI3K/Akt/mTOR inhibition in human colorectal cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Celastrus orbiculatus extracts induce apoptosis and inhibit invasion by targeting the maspin gene in human gastric adenocarcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Active Compounds in Celastrus angulatus Extract: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15140883#celastrus-angulatus-extract-active-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com